

Application of Guanylurea Phosphate in the Flame-Retardant Treatment of Cotton Fabrics

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Compound of Interest

Compound Name: *Guanylurea phosphate*

Cat. No.: *B3028872*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Guanylurea phosphate (GUP) is a phosphorus- and nitrogen-containing compound that has demonstrated significant efficacy as a flame retardant for cellulosic materials such as cotton. Its mode of action is primarily in the condensed phase, where it promotes the dehydration of cellulose at lower temperatures, leading to the formation of a protective char layer. This char layer insulates the underlying fabric from the heat source and reduces the release of flammable volatile compounds, thereby inhibiting combustion. The synthesis of GUP is relatively straightforward, typically involving the reaction of dicyandiamide with phosphoric acid. This document provides detailed application notes and experimental protocols for the synthesis of GUP and its application to cotton fabrics for flame retardant finishing.

Data Presentation

The following tables summarize the expected quantitative data for cotton fabrics treated with **guanylurea phosphate** and similar phosphorus-nitrogen flame retardants.

Table 1: Flame Retardancy Properties of Treated Cotton Fabrics

Treatment	Add-on (%)	Limiting Oxygen Index (LOI) (%)	Char Length (cm)	Afterflame Time (s)	Afterglow Time (s)
Untreated Cotton	0	18.0 - 20.0	Burns completely	> 60	> 60
Guanylurea Phosphate	~15 (15%)	28.0 - 32.0	8.0 - 12.0	0	< 5
Guanylurea Phosphate	~25 (25%)	35.0 - 40.0	5.0 - 8.0	0	0
Reference: Phosphoguanidine/ATMP/Alginate	-	-	14.0	-	-

Note: Data for **Guanylurea Phosphate** is estimated based on the performance of similar phosphorus-nitrogen flame retardants. The reference data is from a study on a related compound to provide a benchmark.[\[1\]](#)

Table 2: Thermal Decomposition Characteristics of Treated Cotton Fabrics (TGA)

Treatment	Onset Decomposition Temp (°C)	Temp at Max Decomposition Rate (°C)	Char Residue at 600 °C (%)
Untreated Cotton	~320	~360	< 10
Guanylurea Phosphate Treated	~280	~310	30 - 40
Reference: Guanidine Phosphate on PET/Cotton	~263.5 (O ₂), ~311.1 (N ₂)	-	~20 (O ₂), ~35 (N ₂)

Note: Data for **Guanylurea Phosphate** is extrapolated from the known mechanism of condensed phase retardants. The reference data is for a similar compound on a polyester/cotton blend.[\[2\]](#)

Experimental Protocols

Protocol 1: Synthesis of Guanylurea Phosphate

This protocol describes the synthesis of **guanylurea phosphate** from dicyandiamide and phosphoric acid.[\[3\]](#)[\[4\]](#)

Materials:

- Dicyandiamide
- Phosphoric acid (85%)
- Deionized water
- Ethanol
- Reactor with stirrer, heating mantle, and condenser
- Filtration apparatus
- Drying oven

Procedure:

- In a reactor, add dicyandiamide and deionized water in a mass ratio of 1:3.
- Stir the mixture and heat to 90-100°C until the dicyandiamide is completely dissolved.
- Slowly add phosphoric acid (85%) to the solution. The molar ratio of dicyandiamide to phosphoric acid should be approximately 1:1.
- Maintain the reaction temperature at 95-105°C and continue stirring for 3-4 hours.

- After the reaction is complete, cool the solution to room temperature to allow for crystallization.
- Filter the crystalline product and wash with ethanol to remove any unreacted starting materials.
- Dry the purified **guanylurea phosphate** in an oven at 80°C for 4-6 hours.

Protocol 2: Application of Guanylurea Phosphate to Cotton Fabric

This protocol outlines the "pad-dry-cure" method for treating cotton fabric with **guanylurea phosphate**.

Materials:

- Scoured and bleached 100% cotton fabric
- **Guanylurea phosphate**
- Deionized water
- Urea (optional, as a swelling agent and nitrogen synergist)
- Padding machine
- Drying oven
- Curing oven

Procedure:

- Prepare a treatment solution by dissolving **guanylurea phosphate** in deionized water to the desired concentration (e.g., 15% w/v). If using, add urea to the solution (e.g., 5% w/v).
- Submerge the cotton fabric in the treatment solution and pass it through a padding machine to ensure even uptake and to achieve a specific wet pick-up (e.g., 80-100%).

- Dry the treated fabric in an oven at 100-110°C for 3-5 minutes.
- Cure the dried fabric in a curing oven at 160-180°C for 2-4 minutes.
- After curing, thoroughly rinse the fabric with warm and cold water to remove any unreacted chemicals.
- Dry the rinsed fabric at 100-110°C.
- Condition the treated fabric at standard atmospheric conditions (20 ± 2 °C and 65 ± 5% relative humidity) for at least 24 hours before testing.

Protocol 3: Evaluation of Flame Retardancy

1. Limiting Oxygen Index (LOI):

- Determine the LOI according to ASTM D2863. The LOI is the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion.

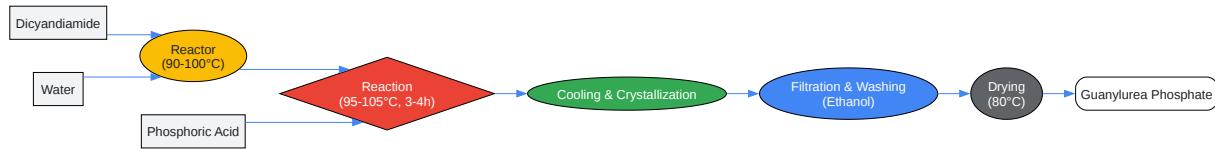
2. Vertical Flame Test:

- Conduct the vertical flame test according to ASTM D6413.
- Measure the char length, afterflame time, and afterglow time.

3. Thermogravimetric Analysis (TGA):

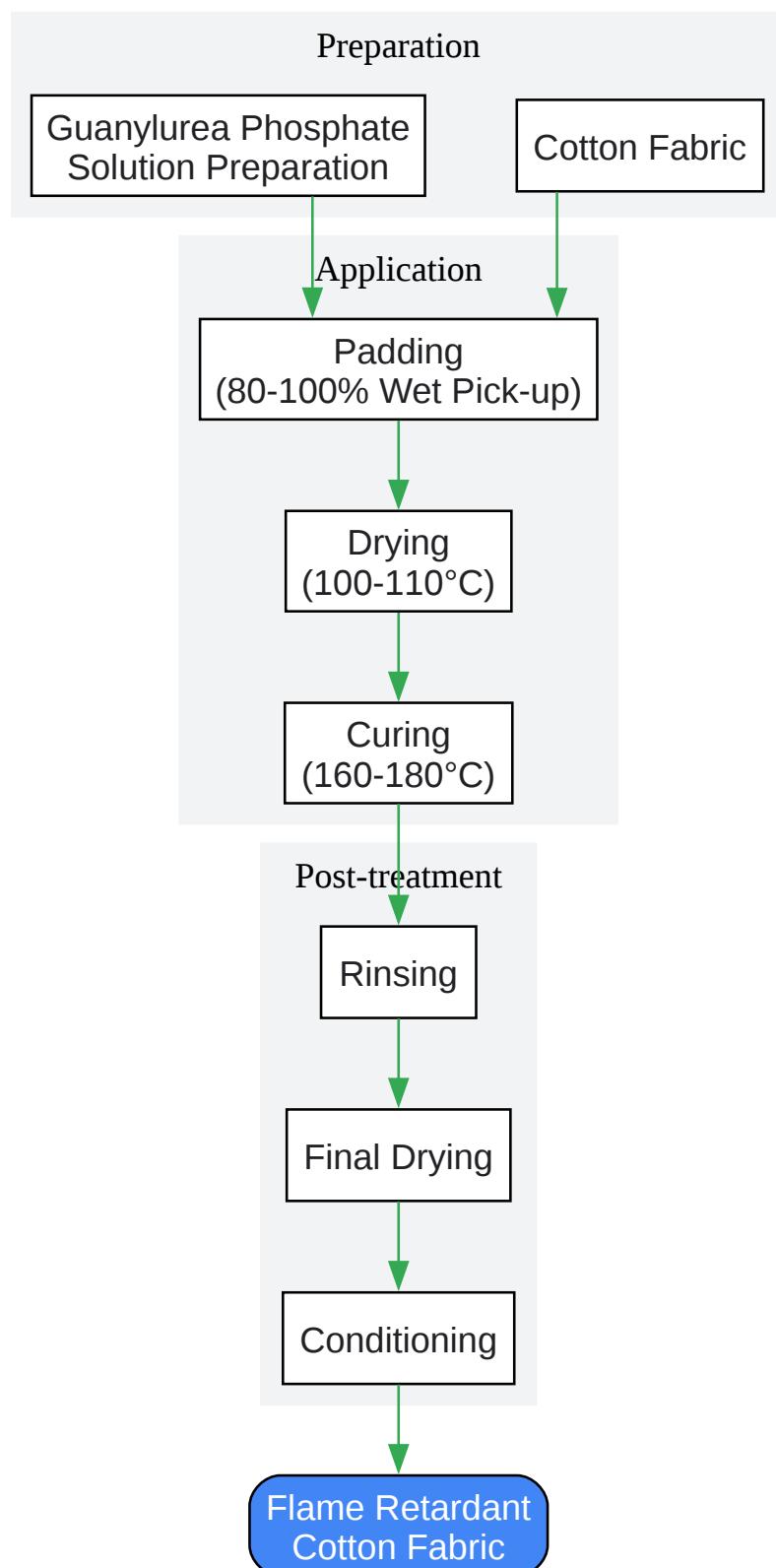
- Perform TGA on both untreated and treated cotton samples using a thermogravimetric analyzer.
- Heat the samples from room temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.
- Analyze the onset decomposition temperature, the temperature of maximum decomposition rate, and the percentage of char residue at 600°C.

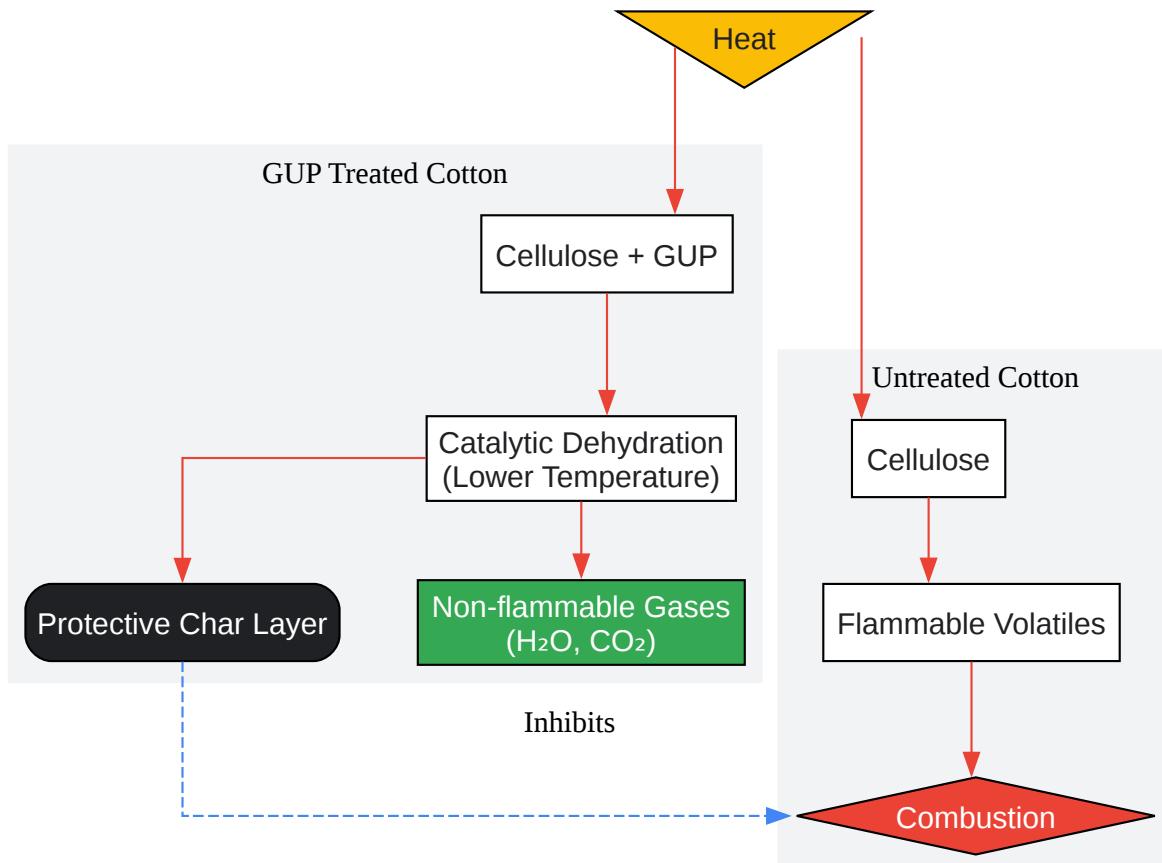
Visualizations



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Caption: Synthesis of **Guanylurea Phosphate**.





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